

Application Notes and Protocols: PVP-037 Oil-in-Water Emulsion Formulation

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For Researchers, Scientists, and Drug Development Professionals

Introduction

PVP-037 is a novel imidazopyrimidine-based small molecule that functions as a potent agonist for Toll-like receptor 7 (TLR7) and Toll-like receptor 8 (TLR8).[1][2] As an adjuvant, it is designed to be incorporated into vaccine formulations to enhance the recipient's immune response.[1][3] An optimized analog, **PVP-037**.2, has been successfully incorporated into a stable squalene-based oil-in-water (O/W) emulsion, designated as **PVP-037**.2/SE. This formulation has demonstrated synergistic effects in enhancing vaccine-specific antibody titers compared to the adjuvant alone.[4][5]

These application notes provide detailed information on the formulation, characterization, and application of the **PVP-037**.2/SE emulsion for preclinical research and development.

Data Presentation

Table 1: PVP-037.2/SE Oil-in-Water Emulsion Formulation Composition



Component	Concentration/Amount	Purpose
PVP-037.2	4 mg	Active Adjuvant (TLR7/8 Agonist)
Squalene	0.2 mL	Oil Phase
DMPC (1,2-dimyristoyl-sn-glycero-3-phosphocholine)	61 mg	Emulsifier/Stabilizer
DPPG (1,2-dipalmitoyl-sn-glycero-3-phospho-rac-(1-glycerol))	12 mg	Emulsifier/Stabilizer
Poloxamer 188	2 mg	Surfactant
25 mM Ammonium Phosphate Buffer (pH 5.7) with 24 mg/mL Glycerol	4.5 mL	Aqueous Phase
Ethanol with 0.2 v/v% HCl	0.5 mL	Solvent for PVP-037.2

Source:[4]

Table 2: Physicochemical Properties of PVP-037.2/SE Emulsion

Parameter	Value	Method
Particle Size (Diameter)	~160 nm	Dynamic Light Scattering
Polydispersity Index (PDI)	< 0.17	Dynamic Light Scattering
Adjuvant Incorporation	≥90%	Not specified
Stability	Stable for at least 2 months	Particle Size and Concentration Monitoring

Source:[4][6]

Signaling Pathway and Experimental Workflow



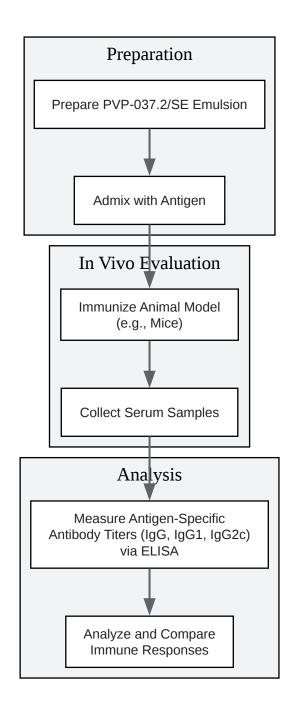




Below are diagrams illustrating the key biological pathway activated by **PVP-037** and a general workflow for evaluating the emulsion's efficacy.







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